

Safeguarding Laboratory Operations: A Comprehensive Guide to Handling **alpha-Angelica Lactone**

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Compound of Interest

Compound Name: *alpha-Angelica lactone*

Cat. No.: B190580

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For Immediate Implementation: This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **alpha-Angelica lactone**. Adherence to these protocols is critical for minimizing exposure risks and ensuring a safe laboratory environment.

alpha-Angelica lactone is a combustible liquid and a potential skin sensitizer that can cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[2\]](#) Understanding and implementing proper handling and disposal procedures is paramount for laboratory safety.

Hazard Identification and Protective Measures

Before handling **alpha-Angelica lactone**, it is crucial to be aware of its potential hazards and the necessary personal protective equipment (PPE) to mitigate risks.

Summary of Hazards:

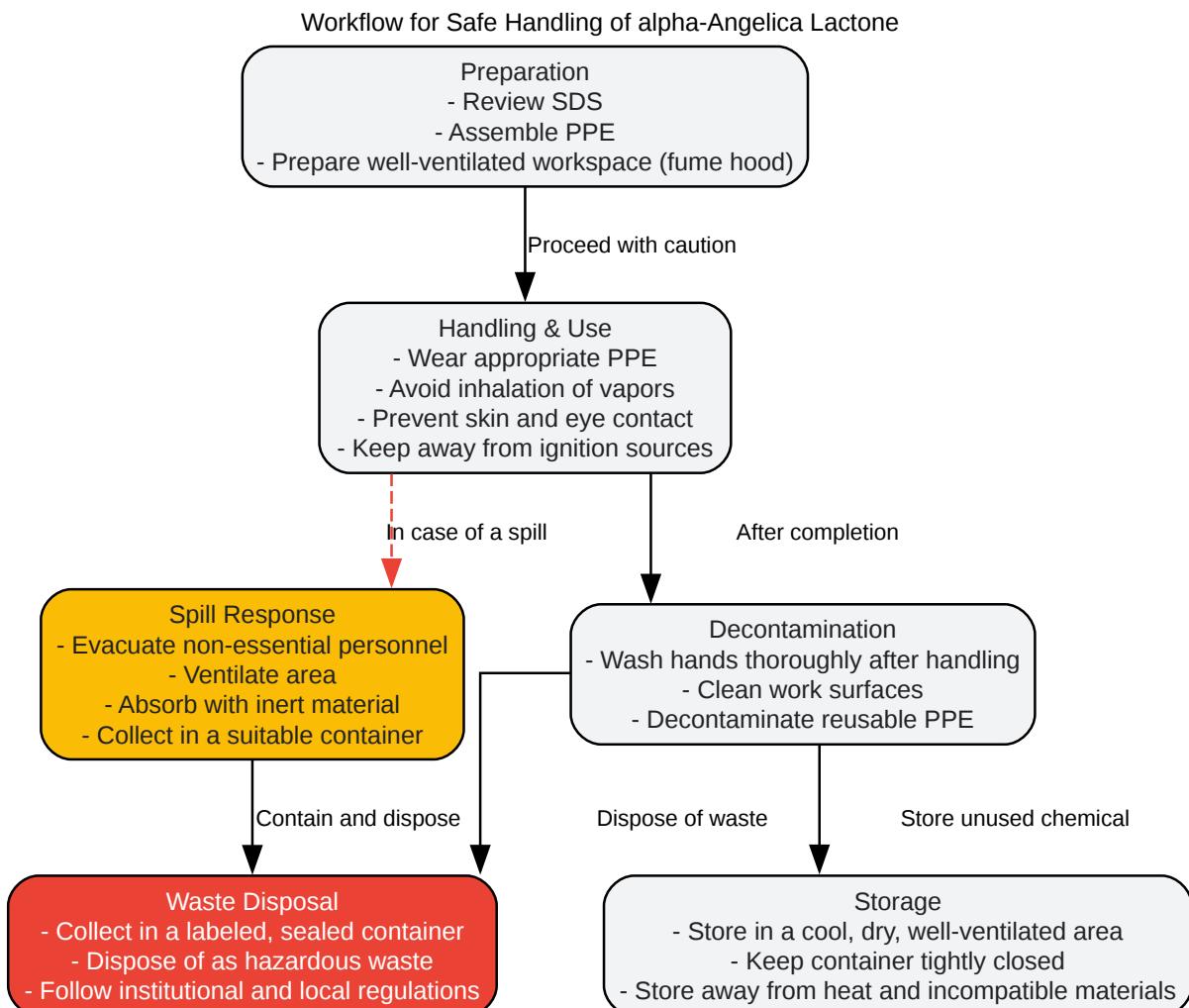
| Hazard Type | Description |
|----------------------------|--|
| Physical Hazard | Combustible liquid.[3] |
| Health Hazards | May cause an allergic skin reaction.[2] Causes serious eye irritation.[1] May cause respiratory irritation.[1] May cause gastrointestinal irritation with nausea, vomiting, and diarrhea if ingested. [1] |
| Primary Routes of Exposure | Skin contact, eye contact, inhalation. |

Personal Protective Equipment (PPE) Requirements:

| PPE Component | Specification/Standard | Purpose |
|------------------------|---|---|
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US).[2] | Protects eyes from splashes. |
| Skin Protection | Wear appropriate protective gloves (e.g., Nitrile rubber, 0.4 mm minimum layer thickness) and a lab coat.[2][4] | Prevents skin contact and potential sensitization. |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95) should be used if exposure limits are exceeded or irritation is experienced.[1] | Prevents inhalation of vapors or mists, especially in poorly ventilated areas.[4] |

Operational Protocol for Handling alpha-Angelica Lactone

A systematic approach to handling **alpha-Angelica lactone** is essential to ensure safety. The following workflow outlines the key steps from preparation to disposal.



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Caption: A logical workflow for the safe handling of **alpha-Angelica lactone**.

Step-by-Step Experimental Procedures

Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **alpha-Angelica lactone**.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE): Don the required PPE as specified in the table above. Ensure gloves are inspected for any damage before use.

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][4]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.[5][6]

Handling and Use:

- Avoid Contact: Prevent direct contact with skin and eyes.[4] Do not taste or sniff the chemical.[6]
- Prevent Ignition: Keep **alpha-Angelica lactone** away from heat, sparks, open flames, and other sources of ignition as it is a combustible liquid.[1][3]
- Transferring: When transferring the liquid, do so carefully to avoid splashing. Use a funnel when pouring into a container with a narrow opening.[7]
- Heating: If heating is required, use a flameless heat source and ensure there is no bumping. [8]

Decontamination and Cleaning:

- Hand Washing: After handling, wash your hands thoroughly with soap and water, even if gloves were worn.[9]
- Work Area: Clean and decontaminate the work surface upon completion of the task.
- Clothing: Remove any contaminated clothing and wash it before reuse.[1][4]

Emergency and Disposal Plans

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Absorb the spill with an inert, non-combustible material such as dry sand or earth.[\[1\]](#) Do not use combustible materials like sawdust.[\[3\]](#)
- Collection: Carefully collect the absorbed material into a suitable, labeled container for disposal.[\[3\]](#)[\[4\]](#) Use non-sparking tools.[\[1\]](#)[\[2\]](#)

First Aid:

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [1] [4] |
| Skin Contact | Remove contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical help. [1] [2] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [4] |
| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4] |

Waste Disposal:

- Containerization: All waste materials contaminated with **alpha-Angelica lactone** should be placed in a clearly labeled, sealed container.
- Regulations: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[\[2\]](#)[\[3\]](#) Do not pour down the drain.[\[6\]](#)

By adhering to these safety protocols, researchers can significantly reduce the risks associated with handling **alpha-Angelica lactone** and maintain a safe laboratory environment.

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References

- 1. alpha-Angelica lactone(591-12-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. fishersci.com [fishersci.com]
- 4. eurochemicals.com [eurochemicals.com]
- 5. Safe Laboratory Practices & Procedures [ors.od.nih.gov]
- 6. ehs.okstate.edu [ehs.okstate.edu]
- 7. 6.1 Laboratory safety | Dairy Knowledge Portal [dairyknowledge.in]
- 8. csub.edu [csub.edu]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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